

Physical properties of 1-Nitrohexane (boiling point, density)

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Compound of Interest

Compound Name: 1-Nitrohexane

CAS No.: 646-14-0

Cat. No.: B014973

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Technical Profile: 1-Nitrohexane (CAS 646-14-0) Executive Summary

1-Nitrohexane (

) is a primary nitroalkane serving as a critical

building block in organic synthesis. For drug development professionals, its utility lies not merely in its solvent properties, but in its role as a nucleophile in the Henry Reaction (Nitroaldol). This transformation allows for the rapid introduction of hexyl chains into pharmacophores, specifically in the generation of

-nitroalcohols and subsequent reduction to

-amino alcohols—a structural motif prevalent in adrenergic blockers and antimicrobial agents.

This guide synthesizes the physicochemical profile of **1-Nitrohexane** with field-proven handling protocols, emphasizing the causality between its molecular structure and its thermodynamic behavior.

Part 1: Physicochemical Profile

The following data aggregates experimental values from standard reference materials (NIST, Sigma-Aldrich). Note the distinction between atmospheric and reduced-pressure boiling points; this is critical for purification strategies.

Table 1: Core Physical Properties[1]

Property	Value	Condition / Note
Molecular Weight	131.17 g/mol	
Appearance	Clear, colorless liquid	Yellowes upon oxidation/aging
Density	0.94 g/mL	@ 25 °C (Lit.) [1] [2] [3] [4] [5] [6] [7]
Boiling Point (Atm)	~180–194 °C	Not recommended for purification due to decomposition risks.
Boiling Point (Vac)	91–92 °C	@ 24 mmHg (Preferred operational value)
Refractive Index	1.423	Purity check standard
Flash Point	72–73 °C	Closed Cup (Combustible)
Solubility	Immiscible	Water
Solubility	Miscible	DCM, EtOAc, MeOH, Diethyl Ether

Structural & Thermodynamic Analysis

The significant boiling point elevation of **1-nitrohexane** (~180 °C) compared to its parent alkane, n-hexane (69 °C), is driven by the nitro group (

).

- Dipole-Dipole Interaction: The nitro group is highly polar (dipole moment

D). This creates strong intermolecular attraction requiring higher energy to overcome during phase transition.

- Implications for Handling: Unlike n-hexane, **1-nitrohexane** is not a highly volatile solvent. However, its density (0.^[4]94) approaches that of water, which can complicate phase separation in extractions if emulsions form. Operational Tip: Always use brine to assist phase separation.

Part 2: Applications in Drug Development

The primary value of **1-nitrohexane** in pharma is as a masked nucleophile. The

-protons (adjacent to

) are acidic (

), allowing deprotonation by mild bases to form a nitronate anion.^[8]

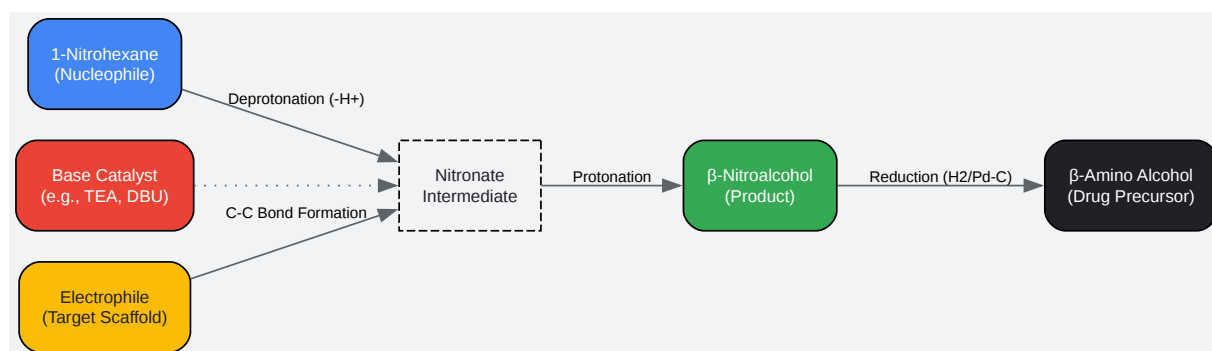
The Henry Reaction (Nitroaldol)

This is the standard workflow for synthesizing complex intermediates using **1-nitrohexane**.

Mechanism:

- Deprotonation: Base removes an
-proton from **1-nitrohexane**.
- Attack: The resulting carbanion attacks an aldehyde (drug precursor).
- Product: Formation of a
-nitroalcohol.
- Downstream: Reduction (via
or
) yields a
-amino alcohol.

This pathway is essential for introducing lipophilic hexyl tails into molecules to modulate LogP (lipophilicity) and membrane permeability.



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Figure 1: The Henry Reaction workflow utilizing **1-Nitrohexane** to synthesize amino-alcohol precursors.[9][3][10][11]

Part 3: Experimental Protocols

Protocol A: Purification via Vacuum Distillation

Rationale: Commercial **1-nitrohexane** often contains oxidation byproducts. Distillation at atmospheric pressure (~180 °C) risks thermal decomposition (NO_x release). Vacuum distillation is the self-validating method of choice; a stable temperature plateau at reduced pressure confirms purity.

Equipment:

- Short-path distillation head
- Vacuum pump (capable of <30 mmHg)
- Manometer
- Oil bath

Step-by-Step:

- Setup: Assemble glassware with greased joints. Ensure the system is closed.
- Vacuum Application: Slowly lower pressure to 24 mmHg.
- Heating: Heat oil bath to ~110 °C. Do not overheat.
- Collection:
 - Foreshot: Discard the first 5% of distillate (removes volatile impurities/water).
 - Main Fraction: Collect fraction boiling steadily at 91–92 °C.
- Validation: The main fraction should be colorless. A yellow tint indicates remaining impurities or decomposition. Check Refractive Index ([2](#))([3](#))([4](#))([6](#))

Protocol B: Safety & Handling

- Flash Point: 73 °C. While not highly flammable like ether, it is combustible.
- Incompatibility: NEVER mix with strong amines or strong bases (e.g., Sodium Hydride) in the absence of solvent or cooling. The formation of anhydrous nitronate salts can be explosive.
- PPE: Nitrile gloves are sufficient. Use a fume hood to avoid inhalation (respiratory irritant).

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